

safe handling and storage of 1-(3-Bromophenyl)cyclopropanecarbonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(3-Bromophenyl)cyclopropanecarbonitrile

Cat. No.: B182235

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Technical Support Center: 1-(3-Bromophenyl)cyclopropanecarbonitrile

This technical support guide provides essential information for the safe handling and storage of **1-(3-Bromophenyl)cyclopropanecarbonitrile**. Researchers, scientists, and drug development professionals should review this information before working with this compound.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with 1-(3-Bromophenyl)cyclopropanecarbonitrile?

A1: A comprehensive Safety Data Sheet (SDS) for **1-(3-Bromophenyl)cyclopropanecarbonitrile** is not readily available. However, based on its chemical structure and data from analogous compounds, it should be handled as a combustible solid that may be harmful if swallowed, cause skin and eye irritation, and may cause respiratory irritation. For example, the related compound (3-Bromophenyl)acetonitrile is classified as an acute oral, dermal, and inhalation toxicity category 4 substance, a skin and eye irritant (Category 2), and may cause respiratory irritation.^[1]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: When handling **1-(3-Bromophenyl)cyclopropanecarbonitrile**, appropriate personal protective equipment should be worn. This includes:

- Eye Protection: Chemical safety goggles or eyeglasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[1]
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[1]
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1]

Q3: What are the proper storage conditions for **1-(3-Bromophenyl)cyclopropanecarbonitrile**?

A3: The compound should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[2][3][4] It is classified as a Storage Class 11 combustible solid. Keep the container away from heat and sources of ignition.[1]

Q4: What materials are incompatible with **1-(3-Bromophenyl)cyclopropanecarbonitrile**?

A4: While specific incompatibility data for this compound is limited, based on related structures, it is prudent to avoid contact with strong oxidizing agents and strong bases.[1][5]

Q5: What should I do in case of a spill?

A5: In the event of a spill, ensure adequate ventilation and wear appropriate personal protective equipment.[1] For solid materials, sweep or shovel the spill into a suitable container for disposal.[6] Avoid generating dust.[2][3]

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Eye or Skin Irritation	Direct contact with the compound.	Eyes: Immediately flush with plenty of water for at least 15 minutes, also under the eyelids. If eye irritation persists, get medical advice/attention. ^[5] Skin: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention. ^[5]
Inhalation of Dust	Improper handling, lack of ventilation.	Move the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor if you feel unwell. ^{[3][5]}
Accidental Ingestion	Poor laboratory hygiene.	Clean mouth with water and get medical attention. Do NOT induce vomiting. ^{[5][6]}

Quantitative Data Summary

A complete set of quantitative data for **1-(3-Bromophenyl)cyclopropanecarbonitrile** is not available. The following table includes data for related compounds and should be used for guidance with caution.

Property	Value	Compound	Source
Molecular Weight	222.08 g/mol	1-(3-Bromophenyl)cyclopropanecarbonitrile	[7]
Form	Solid	1-(3-Bromophenyl)cyclopropanecarbonitrile	
Melting Point	84°C	1-(4-bromophenyl)cyclopropanecarbonitrile	[4]
Boiling Point	321.4±35.0 °C (Predicted)	1-(4-bromophenyl)cyclopropanecarbonitrile	[4]
Flash Point	> 110 °C / > 230 °F	(3-Bromophenyl)acetonitrile	[1]
Storage Class	11 (Combustible Solids)	1-(3-Bromophenyl)cyclopropanecarbonitrile	

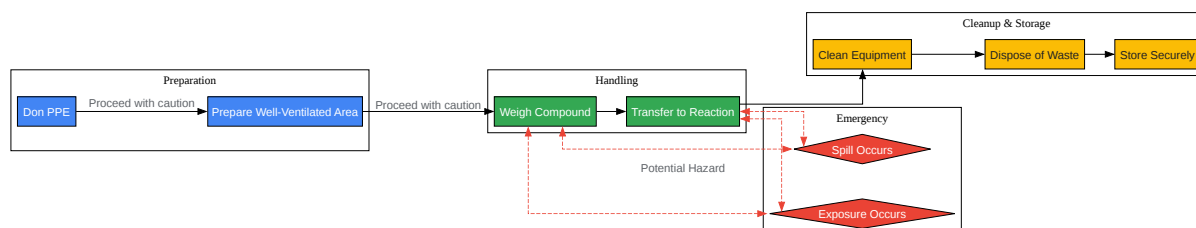
Experimental Protocols

Standard Operating Procedure for Handling and Weighing

- Preparation:
 - Ensure the work area (e.g., a chemical fume hood) is clean and uncluttered.
 - Verify that an eyewash station and safety shower are accessible.[1]
 - Don the required personal protective equipment (PPE): safety goggles, lab coat, and compatible chemical-resistant gloves.
- Handling:

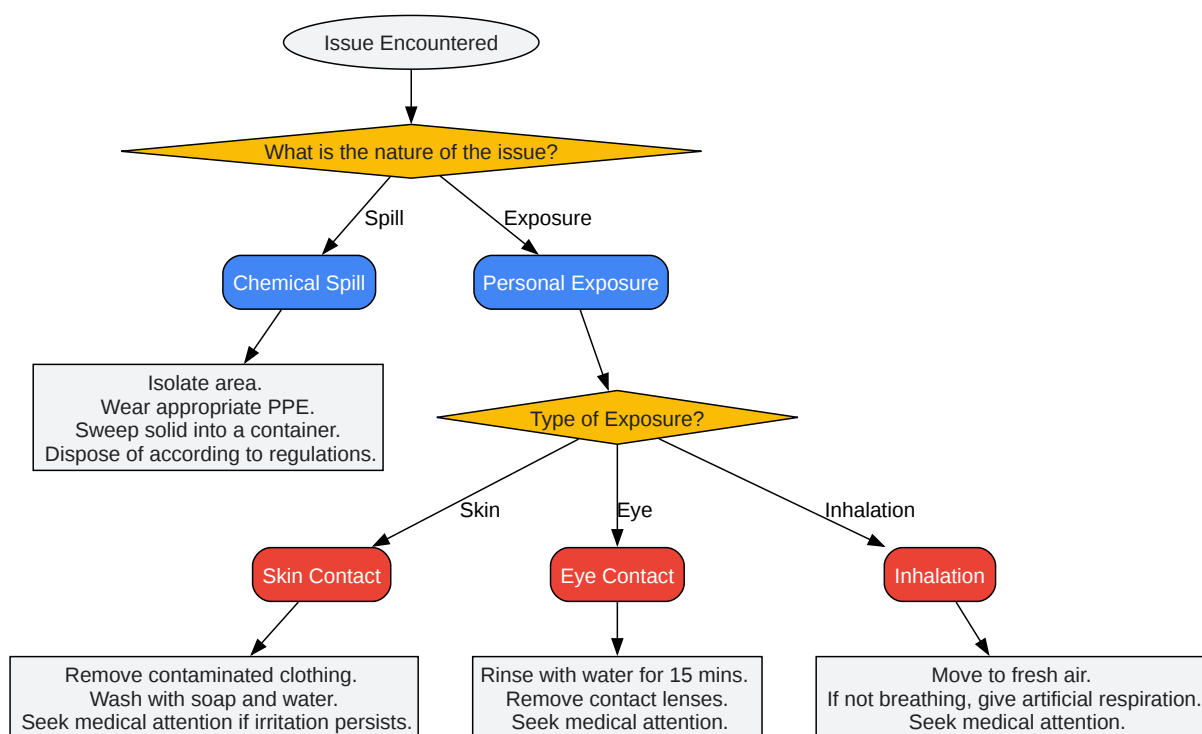
- Handle the compound in a well-ventilated area, preferably a chemical fume hood, to avoid the formation and inhalation of dust.[\[2\]](#)[\[3\]](#)
- Use non-sparking tools to prevent ignition sources.[\[2\]](#)[\[3\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)[\[3\]](#)
- Weighing:
 - Use a clean, dry spatula and weighing paper or a suitable container.
 - Carefully transfer the desired amount of the solid.
 - If any material is spilled, clean it up immediately following the spill response procedure.
- Storage:
 - After weighing, securely close the container.[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Return the container to its designated storage location, which should be a dry, cool, and well-ventilated area.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Decontamination:
 - Clean all equipment used during the process.
 - Dispose of any contaminated materials (e.g., weighing paper, gloves) in accordance with institutional and local regulations.
 - Wash hands thoroughly after handling.

Visualizations



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Caption: Workflow for the safe handling of **1-(3-Bromophenyl)cyclopropanecarbonitrile**.



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Caption: Troubleshooting guide for common issues during handling.

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- To cite this document: BenchChem. [safe handling and storage of 1-(3-Bromophenyl)cyclopropanecarbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b182235#safe-handling-and-storage-of-1-3-bromophenyl-cyclopropanecarbonitrile]

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